

isononyl alcohol chemical intermediate uses

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Isononyl alcohol

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Chemical Profile and Primary Applications

Isononyl Alcohol (INA), also known as isononanol, is a nine-carbon, branched-chain primary alcohol (C₉H₂₀O) [1] [2]. It is characterized by its clear, colorless appearance, mild odor, and high boiling point [1]. Its chemical structure provides stability and compatibility with many formulations, making it a versatile intermediate [1].

The table below summarizes its core applications:

Application Area	Primary Function	Example Derivatives	End-Use Products
Plasticizers [3]	Imparts flexibility and durability to plastics, especially PVC [4].	Diisononyl phthalate (DINP), Diisononyl adipate (DINA), Diisononyl cyclohexanoate (DINCH), Triisononyl trimellitate (TINTM) [3] [5] [6].	Automotive interiors, wires & cables, flooring, construction materials [3] [4].
Surfactants [7] [3]	Provides wetting, foaming, cleaning, and emulsifying properties [1] [7].	Multibranch alcohol polyether nonionic surfactants (e.g., C9P1En, C9B1En) [7].	Industrial & household cleaners, shampoos, body washes, degreasers [1] [3].

Application Area	Primary Function	Example Derivatives	End-Use Products
Lubricants & Additives [1] [4]	Intermediate or additive enhancing stability and reducing wear [4].	Various esters [1].	Machinery and automotive engine lubricants [4].
Coatings & Paints [1] [4]	Enhances adhesion, durability, and resistance to environmental stress [4].	Not specified in sources.	Automotive finishes, outdoor infrastructure coatings [4].

Quantitative Performance Data in Surfactant Applications

Recent research focuses on enhancing INA's properties for surfactants. A 2025 study synthesized "**isononyl-extended multibranched alcohol polyether nonionic surfactants**" (C9P1En and C9B1En) by grafting Propylene Oxide (PO) or Butylene Oxide (BO) to the INA chain, followed by ethoxylation [7]. The performance data of these advanced surfactants compared to standard INA surfactant (C9En) is summarized below:

Surfactant Property	Standard INA Surfactant (C9E6)	Extended INA Surfactant (C9B1E6)	Significance
Surface Tension at CMC (γ_{CMC})	Higher	Lower [7]	Indicates more efficient reduction of surface tension.
Wetting Time (on hydrophobic surface)	Initial contact angle: 80°	Initial contact angle: 54° [7]	Enables much more rapid wetting of surfaces.
Defoaming Performance	~50.1% foam volume after 30s	<0.1% foam volume after 30s	Crucial for applications where foam persistence is

Surfactant Property	Standard INA Surfactant (C9E6)	Extended INA Surfactant (C9B1E6)	Significance
		[7]	undesirable.

Experimental Protocols

Protocol 1: Synthesis of Diisononyl Phthalate (DINP) Plasticizer

This protocol outlines a modern, titanium-catalyzed method for producing DINP, adapted from industrial processes [6].

1. Reaction Principle

The synthesis is a two-step esterification:

- **Step 1 (Monoesterification):** Phthalic anhydride (PA) reacts with one molecule of INA to form mono-isononyl phthalate. This step is exothermic and occurs spontaneously upon heating.
- **Step 2 (Diesterification):** The monoester reacts with a second INA molecule to form DINP. This step is reversible and requires a catalyst and higher temperature to proceed to completion [6].

2. Materials and Equipment

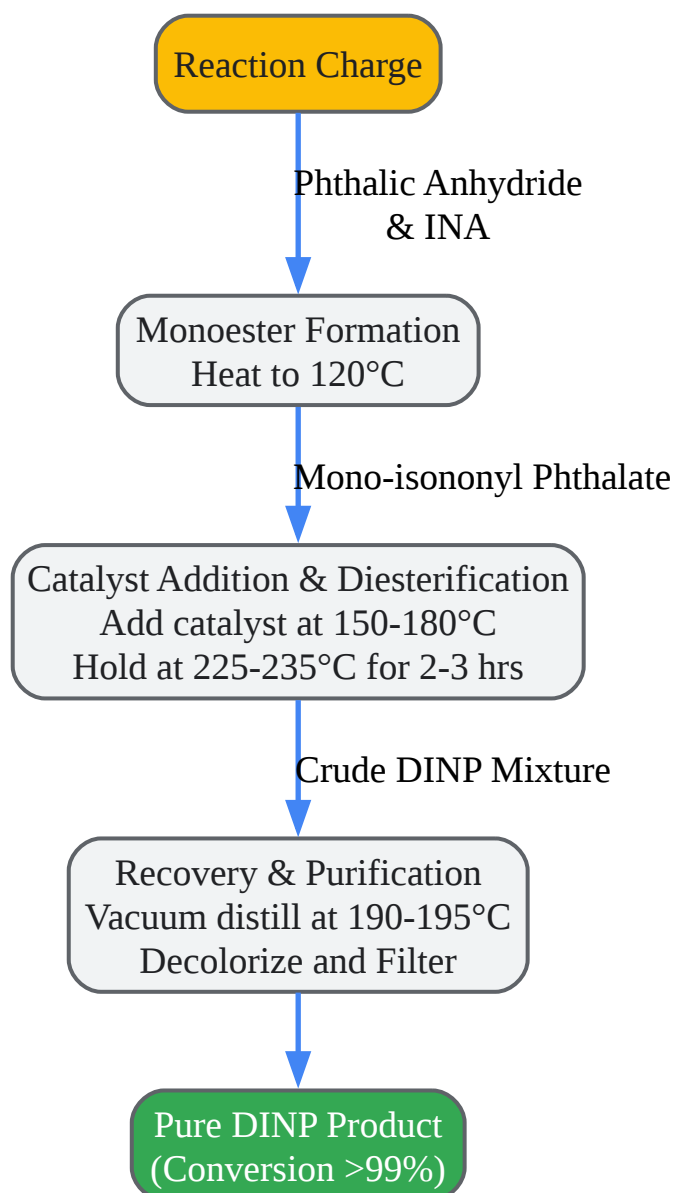
- **Reactants:** Phthalic anhydride (PA), **Isononyl Alcohol** (INA)
- **Catalyst:** Solid titanium-based compound (e.g., Tetra-isopropyl titanate)
- **Equipment:** Reaction vessel with heating mantle, stirrer, temperature controller, vacuum distillation setup, decolorizing column (e.g., with activated carbon), filtration unit [6].

3. Step-by-Step Procedure

- **Step 1: Monoester Formation**
 - Charge the reactor with **1 part phthalic anhydride** and **3-4 parts isononyl alcohol** (molar excess to drive complete reaction).
 - Heat the mixture with stirring. The monoester will form spontaneously as the temperature rises to around **120°C** [6].
- **Step 2: Catalyst Addition & Diesterification**
 - At a temperature of **150–180°C**, add **0.001–0.002 parts** (by weight relative to reactants) of the titanium-based composite catalyst.

- Raise the temperature to **225–235°C** and maintain it for **2–3 hours** to ensure complete conversion to the diester (DINP) [6].
- **Step 3: Removal of Excess Alcohol**
 - Cool the reaction mixture to **190–195°C**.
 - Apply vacuum distillation to remove and recover unreacted **isononyl alcohol**, leaving behind crude DINP [6].
- **Step 4: Purification**
 - The crude DINP is passed through a decolorizing treatment (e.g., with activated carbon) to improve color stability.
 - The product is filtered to obtain pure DINP with a typical esterification conversion rate of **>99%** [6].

The following workflow diagram illustrates the DINP production process:



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Protocol 2: Synthesis of Isononyl-Extended Multibranched Surfactants

This protocol is based on a 2025 research publication for creating high-performance nonionic surfactants [7].

1. Reaction Principle The synthesis involves two key stages:

- **Stage 1 (Hydrophobic Tail Extension):** Grafting one molecule of Propylene Oxide (PO) or Butylene Oxide (BO) onto Isononanol (C9-OH) to create an extended multibranched alcohol (C9P1-OH or

C9B1-OH).

- **Stage 2 (Ethoxylation):** Reacting the extended alcohol with Ethylene Oxide (EO) to form the final polyether surfactant (C9P1En or C9B1En, where 'n' is the number of EO units) [7].

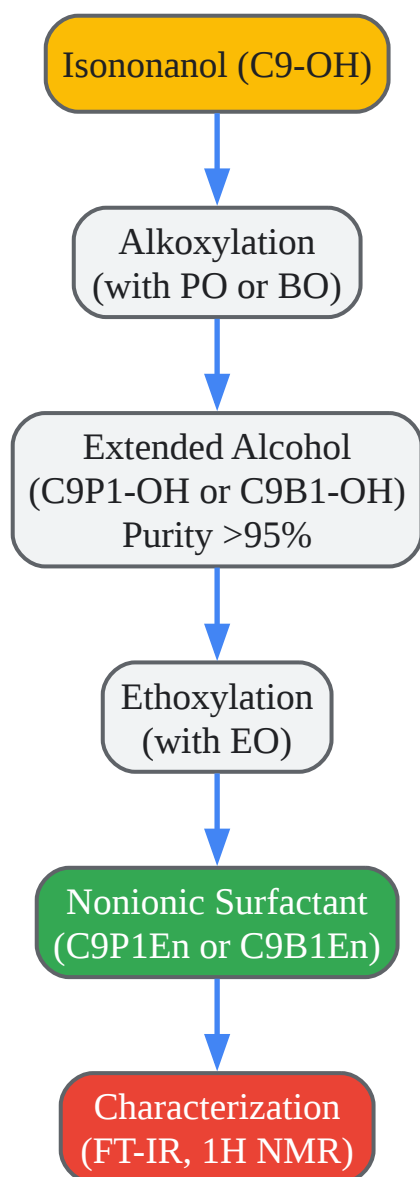
2. Materials

- **Starting Material:** Isononanol (C9-OH)
- **Reagents:** Propylene Oxide (PO), Butylene Oxide (BO), Ethylene Oxide (EO)
- **Catalysts:** Appropriate catalysts for alkoxylation reactions (specific catalysts not detailed in source).
- **Analytical Equipment:** FT-IR Spectrometer, ¹H NMR Spectrometer [7].

3. Step-by-Step Procedure

- **Stage 1: Synthesis of Extended Alcohol (C9P1-OH or C9B1-OH)**
 - React Isononanol with one equivalent of either Propylene Oxide or Butylene Oxide under controlled conditions.
 - Purify the product to achieve high purity (>95% for C9P1-OH and >97% for C9B1-OH, as reported) [7].
- **Stage 2: Ethoxylation to Final Surfactant**
 - React the extended alcohol (C9P1-OH or C9B1-OH) with 'n' moles of Ethylene Oxide.
 - This forms the nonionic surfactant series C9P1En or C9B1En [7].
- **Confirmation and Characterization**
 - Confirm the chemical structure of the synthesized surfactants using **Fourier-transform infrared (FT-IR) spectroscopy** and **¹H NMR** [7].
 - Systemically investigate surfactant properties like surface tension, wettability, and defoaming performance [7].

The synthesis pathway for these advanced surfactants is shown below:



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Technical and Regulatory Considerations

For researchers and developers, several technical and regulatory factors are crucial when working with INA:

- **Sustainability Trends:** The market is shifting towards **bio-based INA** alternatives and more sustainable production methods. The licensed **LP Oxo Technology** by Dow and Johnson Matthey, for instance, requires a smaller manufacturing footprint and less energy [1] [5] [8].
- **Regulatory Compliance:** INA is well-positioned to meet evolving health and environmental regulations for downstream applications, such as those for plasticizers [3] [5]. In North America,

compliance with frameworks like the **EPA's TSCA** and **FDA** regulations for personal care ingredients is critical [9].

- **Performance Optimization:** The branching of INA's carbon chain is key to its performance. As demonstrated in surfactant research, strategic extension of this branched chain can significantly enhance properties like wetting and defoaming, offering a pathway for tailor-made high-performance materials [7].

Conclusion

Isononyl alcohol remains a foundational chemical intermediate whose utility is being expanded through innovation. Its primary role in manufacturing durable plasticizers and effective surfactants is well-established. Current research and development are focused on pushing the boundaries of its performance through molecular engineering and improving its environmental profile via greener production technologies, making it a compound of enduring importance in industrial chemistry.

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